

Technical Support Center: Managing the Pyrophoric Nature of Neat Dibal-H

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Compound of Interest

Compound Name: *Dibal-H*

Cat. No.: *B7800973*

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on safely managing the pyrophoric nature of neat Diisobutylaluminum hydride (**Dibal-H**). The following troubleshooting guides and frequently asked questions (FAQs) address specific issues that may be encountered during experiments.

Troubleshooting Guide

This section provides solutions to common problems encountered when working with neat **Dibal-H**.

Issue	Question	Answer
Spills	What should I do in the event of a small Dibal-H spill (less than 25 mL) within a fume hood?	In the event of a small spill, cover the area with an inert absorbent material like dry sand or vermiculite.[1] Do not use water or combustible materials such as paper towels to clean up the spill.[1] Once absorbed, the material should be collected and quenched cautiously with isopropanol before disposal as hazardous waste.
	What is the procedure for a large Dibal-H spill (greater than 25 mL) or any spill outside a fume hood?	For larger spills, evacuate the area immediately and activate the fire alarm.[2] Call emergency services and inform them of the nature of the spill.[2] Do not attempt to clean up a major spill unless you are trained and equipped to do so.[2]
Fire	How should I extinguish a fire involving Dibal-H?	A fire involving Dibal-H is a Class D fire. Use a Class D fire extinguisher (for combustible metals) or dry powder like Met-L-X or dry sand to smother the fire. NEVER use a water or carbon dioxide extinguisher, as they react violently with Dibal-H.[2] For small fires, dry chemical or carbon dioxide extinguishers can be used, but water may be ineffective.[3]

Reaction Quenching	My Dibal-H reaction workup is forming a gelatinous precipitate that is difficult to filter. What can I do?	The gelatinous precipitate is likely colloidal aluminum hydroxide.[4] To resolve this, you can add either a sodium hydroxide solution to form the water-soluble $\text{Al}(\text{OH})_4^-$, or hydrochloric acid to form soluble AlCl_4^- . [4] Another common and effective method is to quench the reaction with a saturated aqueous solution of Rochelle's salt (sodium potassium tartrate), which often prevents the formation of gels.[5]
How do I safely quench excess Dibal-H after a reaction?	Excess Dibal-H should be quenched by slowly and carefully adding a protic solvent. A common method is the dropwise addition of methanol or isopropanol at a low temperature (e.g., $-78\text{ }^\circ\text{C}$ or $0\text{ }^\circ\text{C}$). [4][6] The reaction should be allowed to complete, as indicated by the cessation of gas evolution.[1] For larger quantities, a "dry-ice isopropanol slurry" can be used for quenching.[1][7]	
Handling and Transfer	I need to transfer neat Dibal-H from the Sure/Seal™ bottle to my reaction flask. What is the safest way to do this?	All transfers must be conducted under an inert atmosphere (e.g., nitrogen or argon) using anhydrous techniques.[1][8] Use a clean, dry syringe and needle that have been purged with inert

gas.^[2] For larger volumes, the cannula technique is recommended.^[9] Ensure that the Sure/Seal™ bottle is properly secured and that a positive pressure of inert gas is maintained.^[9]

Frequently Asked Questions (FAQs)

This section addresses general questions regarding the safe handling and properties of neat **Dibal-H**.

Question	Answer
Properties	What makes neat Dibal-H pyrophoric?
What are the primary hazards associated with Dibal-H?	
Personal Protective Equipment (PPE)	What is the appropriate PPE for handling neat Dibal-H?
Storage	How should neat Dibal-H be stored?
Incompatible Materials	What materials are incompatible with Dibal-H?

Quantitative Data

The following table summarizes key quantitative data for Diisobutylaluminum Hydride.

Property	Value
Molecular Formula	C ₈ H ₁₉ Al[1]
Molecular Weight	142.22 g/mol [10]
Appearance	Colorless liquid[11]
Density	0.798 g/mL[1]
Boiling Point	114 °C @ 1 mm Hg[8]
Melting Point	-80 °C[1]
Flash Point	> -22 °C[1]
Autoignition Temperature	> 225 °C[1]

Experimental Protocols

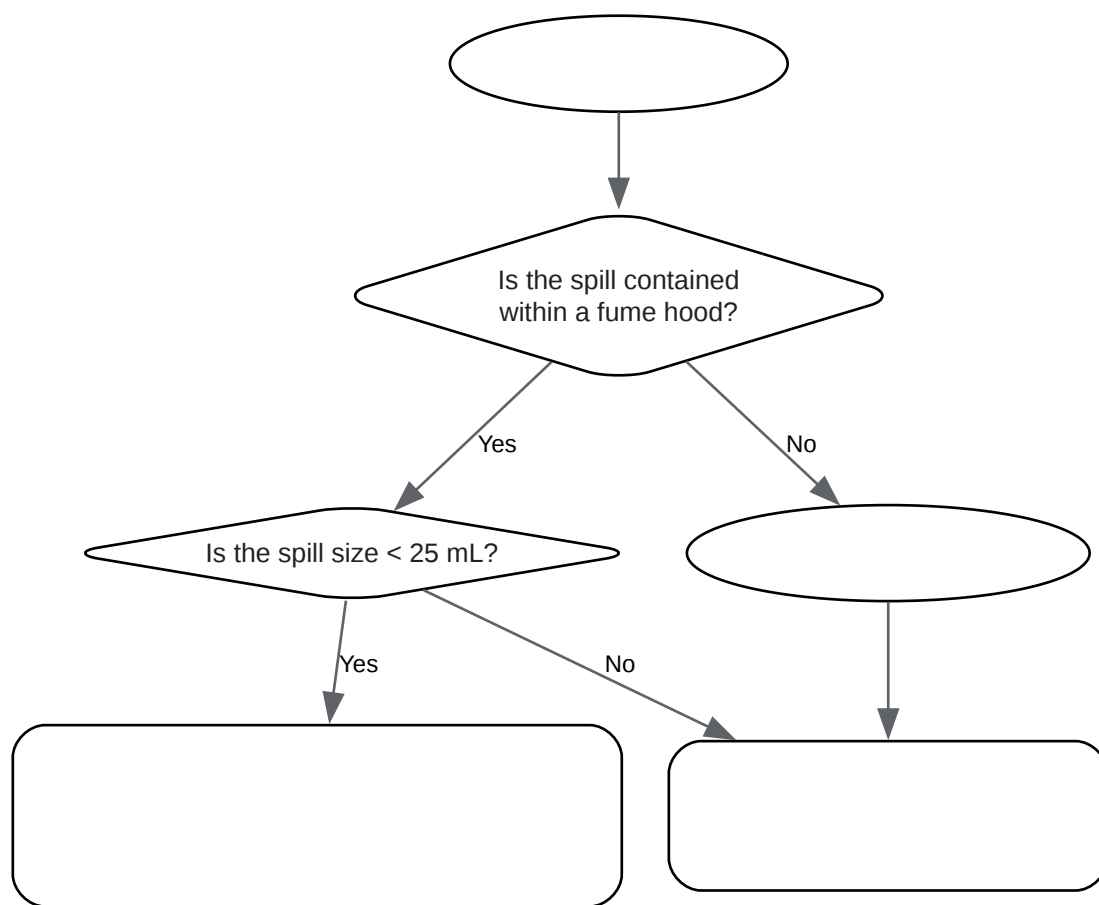
Detailed Protocol for Quenching Excess Dibal-H

- Preparation: Ensure the reaction mixture is under an inert atmosphere (nitrogen or argon) and cooled to an appropriate temperature, typically -78 °C to 0 °C, using a suitable cooling bath (e.g., dry ice/acetone or an ice bath).[6]
- Slow Addition of Quenching Agent: Slowly and dropwise, add a protic solvent such as methanol or isopropanol to the stirred reaction mixture.[4][6] The addition should be controlled to manage the exothermic reaction and gas evolution.
- Monitoring: Continue the slow addition until the evolution of gas ceases, indicating that all the excess **Dibal-H** has been consumed.[1]
- Warming: Allow the reaction mixture to slowly warm to room temperature.[6]
- Aqueous Workup: Proceed with the appropriate aqueous workup for your specific reaction, which may involve the addition of water, dilute acid, or a saturated solution of Rochelle's salt. [4][6][12]

Detailed Protocol for Handling a Small Dibal-H Spill in a Fume Hood

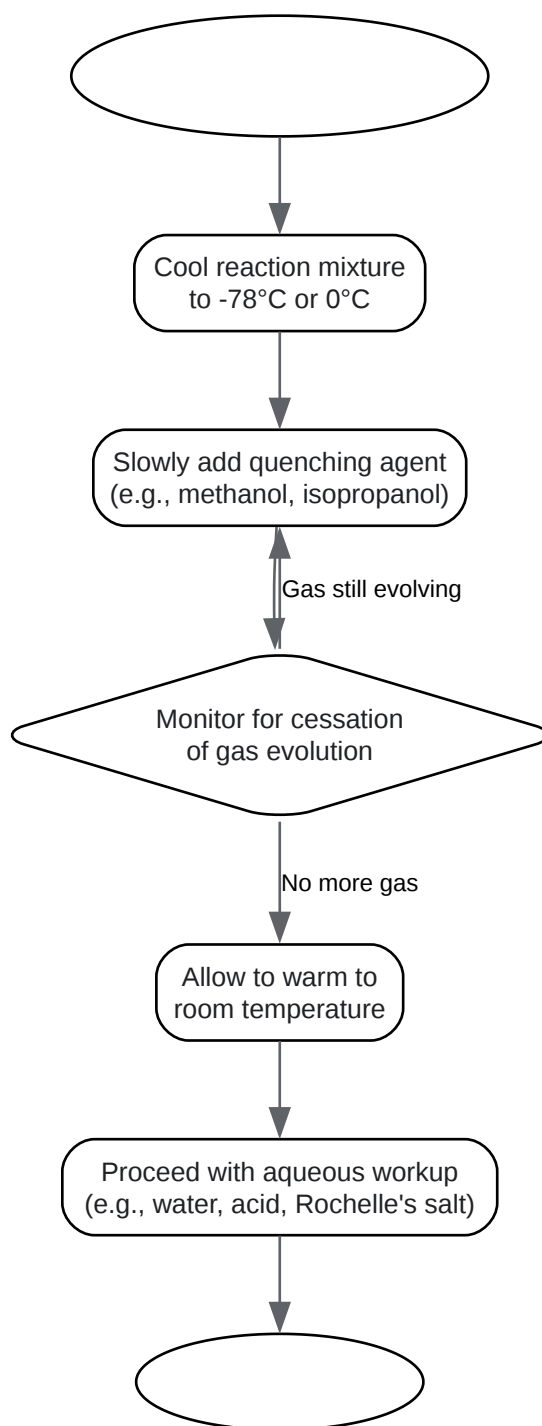
- Immediate Action: If a small spill occurs, ensure your personal protective equipment is properly in place.
- Containment: Cover the spill with a generous amount of an inert absorbent material such as dry sand or vermiculite.^[1] Do not use combustible materials.^[1]
- Collection: Using non-sparking tools, carefully scoop the absorbent material containing the **Dibal-H** into a dry, clean container.
- Quenching: Move the container to a safe location within the fume hood and slowly and cautiously add isopropanol to quench the residual **Dibal-H**. Be prepared for gas evolution.
- Disposal: Once the quenching reaction is complete, the material should be disposed of as hazardous waste according to your institution's guidelines.
- Decontamination: Wipe the spill area with a cloth dampened with a high-boiling point solvent (e.g., toluene) followed by a final cleaning. Dispose of all cleaning materials as hazardous waste.

Visualizations



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Caption: Decision workflow for responding to a **Dibal-H** spill.



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Caption: Step-by-step workflow for quenching excess **Dibal-H**.

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